

Application Notes and Protocols for In Vivo Studies with PB28

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Compound of Interest

Compound Name: PB28

Cat. No.: B575432

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Introduction

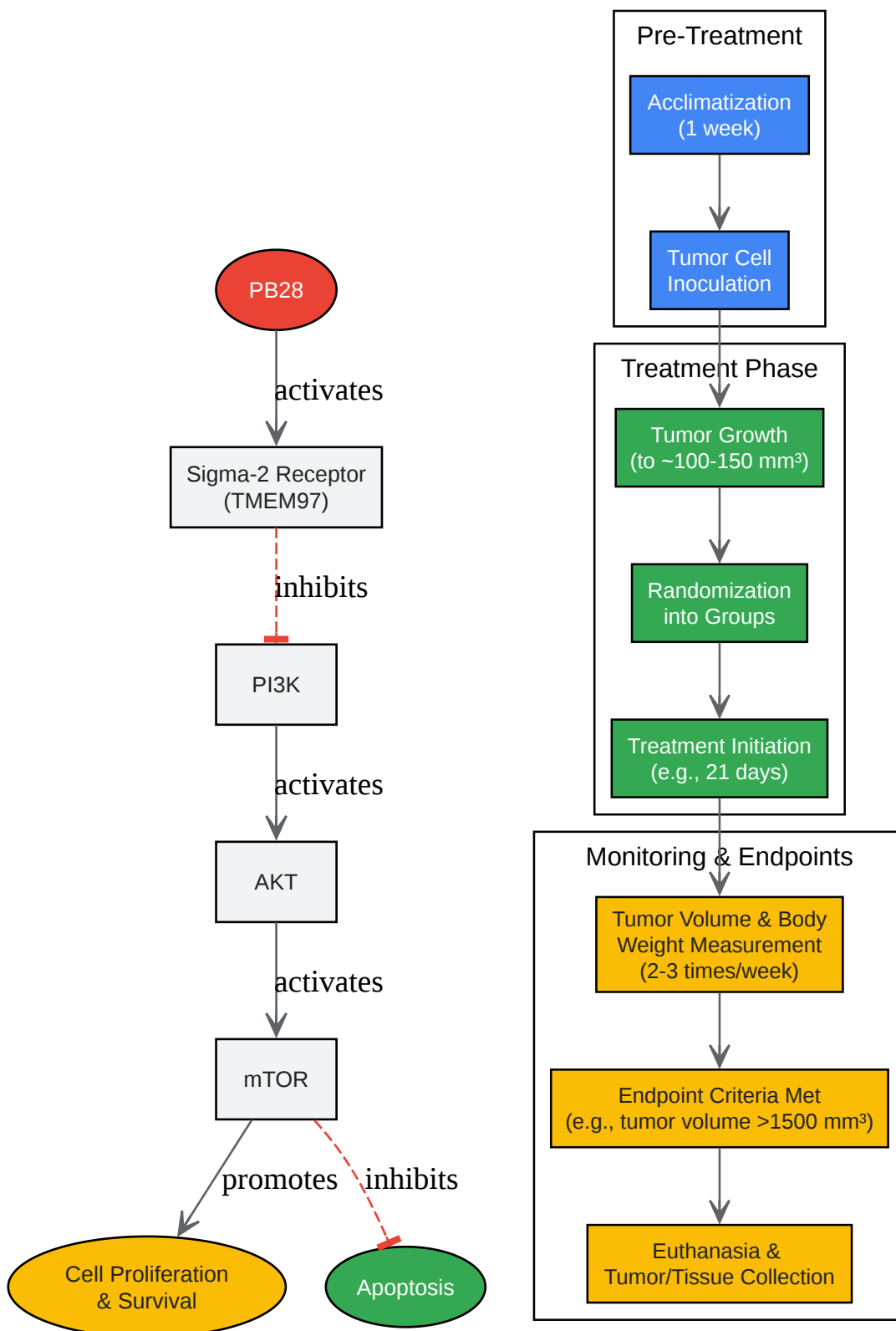
PB28 is a synthetic small molecule that acts as a high-affinity sigma-2 (σ_2) receptor agonist and a sigma-1 (σ_1) receptor antagonist.^{[1][2][3]} The sigma-2 receptor, identified as transmembrane protein 97 (TMEM97), is overexpressed in a variety of proliferating tumor cells, making it an attractive target for cancer therapy.^{[4][5]} **PB28** has demonstrated cytotoxic effects in numerous cancer cell lines, inducing cell death through mechanisms that include apoptosis, autophagy, and the generation of reactive oxygen species.^{[1][2]} Notably, **PB28** has been shown to inhibit the PI3K-AKT-mTOR signaling pathway, a critical cascade for cell growth, proliferation, and survival that is often dysregulated in cancer.^{[5][6]} Furthermore, **PB28** may play a role in overcoming multidrug resistance by modulating the expression of P-glycoprotein.^[7]

These application notes provide a comprehensive guide for designing and executing in vivo studies to evaluate the anti-cancer efficacy of **PB28** using a renal cancer xenograft model. Detailed protocols for key experimental procedures are included to ensure reproducibility and accurate data interpretation.

Key Signaling Pathway

PB28 has been demonstrated to suppress tumor growth by inhibiting the PI3K-AKT-mTOR signaling pathway.^{[5][6]} Activation of this pathway is a common event in cancer, leading to

increased cell proliferation and survival.[8]



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References

- 1. Trimetazidine mitigates high glucose-induced retinal endothelial dysfunction by inhibiting PI3K/Akt/mTOR pathway-mediated autophagy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Cyclohexylpiperazine derivative PB28, a sigma2 agonist and sigma1 antagonist receptor, inhibits cell growth, modulates P-glycoprotein, and synergizes with anthracyclines in breast cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. The Sigma-2 Receptor/TMEM97 Agonist PB28 Suppresses Cell Proliferation and Invasion by Regulating the PI3K-AKT-mTOR Signalling Pathway in Renal Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. FAP promotes clear cell renal cell carcinoma progression via activating the PI3K/AKT/mTOR signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Differential expression profile of urinary exosomal microRNAs in patients with mesangial proliferative glomerulonephritis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Institutional protocols for the oral administration (gavage) of chemicals and microscopic microbial communities to mice: Analytical consensus - PMC [pmc.ncbi.nlm.nih.gov]
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